

2-Octyldecanoic Acid: A Synthetic Compound with No Known Natural Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Octyldecanoic acid

Cat. No.: B1670072

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A comprehensive review of scientific literature and chemical databases reveals no evidence of **2-octyldecanoic acid** occurring from natural sources. This branched-chain fatty acid, with the chemical formula $C_{18}H_{36}O_2$, is consistently documented as a synthetic compound available from various chemical suppliers.

Despite extensive searches for its presence in biological materials, including plant lipids, animal fats, and microbial lipids, no instances of its isolation or identification from a natural origin have been found. Scientific publications and databases detailing the composition of fatty acids in diverse organisms do not list **2-octyldecanoic acid** among the naturally occurring fatty acids.

The available information is exclusively centered on the chemical properties, synthesis, and commercial distribution of **2-octyldecanoic acid**. This strongly suggests that for researchers, scientists, and drug development professionals, the acquisition of this compound is limited to laboratory synthesis or commercial purchase from chemical manufacturers.

Therefore, this guide concludes that **2-octyldecanoic acid** is not a naturally occurring compound based on currently available scientific data. Any research or development involving this fatty acid should proceed with the understanding that it is a synthetic molecule. There are no known natural sources to investigate for its extraction or isolation.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com